

Molecular weight and formula of 1-(2,2,2-Trifluoroethyl)piperazine

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Compound of Interest

Compound Name: 1-(2,2,2-Trifluoroethyl)piperazine

Cat. No.: B077660

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Technical Overview of 1-(2,2,2-Trifluoroethyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **1-(2,2,2-Trifluoroethyl)piperazine**, a piperazine derivative utilized as a versatile intermediate in the synthesis of various compounds, particularly within the pharmaceutical industry.^[1] Its structure is notable for the presence of a trifluoroethyl group, which can enhance lipophilicity and metabolic stability in derivative molecules.^[2]

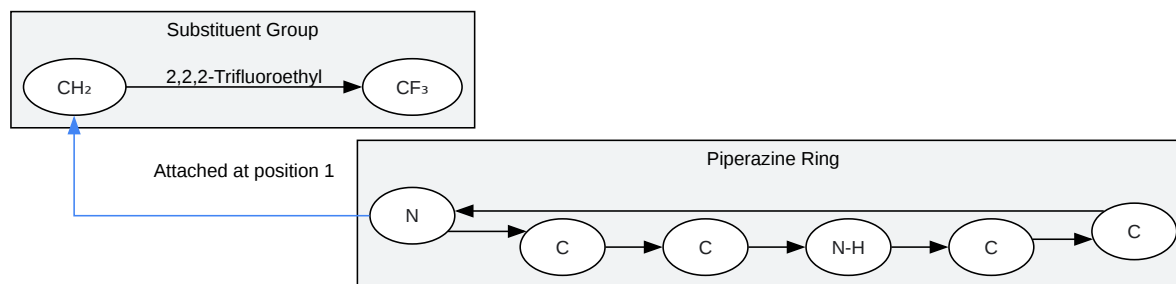
Chemical Properties and Identifiers

The fundamental chemical properties of **1-(2,2,2-Trifluoroethyl)piperazine** are summarized below. These identifiers are crucial for accurate sourcing, handling, and regulatory compliance in a research and development setting.

Identifier	Value
Molecular Formula	C ₆ H ₁₁ F ₃ N ₂ ^{[1][3][4]}
Molecular Weight	168.16 g/mol ^{[1][3]}
CAS Number	13349-90-1 ^{[3][4][5]}

Structural Representation

To illustrate the logical relationship of the substituent groups, the following diagram outlines the molecular structure.



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Structural relationship of **1-(2,2,2-Trifluoroethyl)piperazine**.

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References

- 1. bocsci.com [bocsci.com]
- 2. CAS 13349-91-2: Piperazine, 1-(2,2,2-trifluoroethyl)-, hyd... [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. CAS # 13349-90-1, 1-(2,2,2-Trifluoroethyl)piperazine - chemBlink [chemblink.com]
- 5. 13349-90-1 Cas No. | 1-(2,2,2-Trifluoroethyl)piperazine | Apollo [store.apolloscientific.co.uk]

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